

Personal protective equipment for handling 4-Methylumbelliferyl butyrate

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Compound of Interest

Compound Name: 4-Methylumbelliferyl butyrate

Cat. No.: B108483

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Essential Safety and Handling Guide for 4-Methylumbelliferyl Butyrate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Methylumbelliferyl butyrate** in a laboratory setting. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure research environment.

I. Immediate Safety and Personal Protective Equipment (PPE)

While **4-Methylumbelliferyl butyrate** is not classified as a hazardous substance under OSHA 29 CFR 1910.1200, proper laboratory hygiene and the use of personal protective equipment are mandatory to minimize exposure and ensure safety.^[1]

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications and Remarks
Eye/Face Protection	Safety Glasses or Goggles	Should be worn at all times. Use safety glasses with side shields or tightly fitting safety goggles.[1][2] A face shield may be necessary when handling large quantities or if there is a risk of splashing.[2]
Hand Protection	Gloves	Wear chemical-resistant gloves (e.g., nitrile rubber).[3] Gloves must be inspected before use and disposed of properly after handling the chemical.
Respiratory Protection	Dust Mask/Respirator	A respirator is not typically required under normal use conditions with adequate ventilation.[4] However, if there is a risk of inhaling dust, a NIOSH-approved N95 or P1 dust mask should be used.[5]
Body Protection	Laboratory Coat/Coveralls	A standard laboratory coat or long-sleeved overalls should be worn to prevent skin contact.[1][6] For larger-scale operations, impervious protective clothing may be necessary.[1]

II. Quantitative Data Summary

The following table summarizes key quantitative data for **4-Methylumbelliferyl butyrate**.

Property	Value
CAS Number	17695-46-4
Molecular Formula	C14H14O4
Molecular Weight	246.26 g/mol [5]
Appearance	Off-white to white solid/powder[4]
Melting Point	190 - 192 °C[4]
Solubility	Insoluble in water.[1] Soluble in pyridine (50 mg/mL).[7]
Storage Temperature	-20°C[5]

III. Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **4-Methylumbelliferyl butyrate** from receipt to experimental use.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[1][5] The recommended storage temperature is -20°C.[5]
- Keep the container tightly sealed to prevent moisture absorption.[4][5]

2. Preparation for Experimental Use:

- Work in a well-ventilated area, such as a chemical fume hood, especially when handling the powder form to avoid dust formation.[1][8]
- Don the appropriate PPE as outlined in Section I.
- Allow the container to reach room temperature before opening to prevent condensation.

- Weigh the required amount of the compound using a calibrated balance. Avoid creating dust clouds.[1]

3. During the Experiment:

- Handle the compound carefully to avoid contact with skin, eyes, and clothing.[8]
- Do not eat, drink, or smoke in the laboratory.[1]
- In case of a spill, immediately alert others in the vicinity. For minor spills, clean up using appropriate absorbent materials and dispose of the waste in a designated hazardous waste container.[1][7] For major spills, evacuate the area and follow your institution's emergency procedures.[1]

4. Post-Experiment:

- Decontaminate all work surfaces and equipment used.
- Securely seal the container of **4-Methylumbelliferyl butyrate** and return it to its designated storage location.
- Remove and dispose of contaminated gloves and other disposable PPE in the appropriate waste stream.
- Wash hands thoroughly with soap and water after handling the chemical.[1]

IV. Disposal Plan

Proper disposal of **4-Methylumbelliferyl butyrate** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Collect all waste materials containing **4-Methylumbelliferyl butyrate**, including unused product, contaminated consumables (e.g., pipette tips, tubes), and spill cleanup materials, in a designated and clearly labeled hazardous waste container.[7]

- Do not mix this waste with other waste streams unless specifically instructed by your institution's Environmental Health and Safety (EHS) department.

2. Container Labeling:

- The waste container must be labeled with "Hazardous Waste," the full chemical name "**4-Methylumbelliferyl butyrate**," and the accumulation start date.^[7]

3. Storage of Waste:

- Store the waste container in a designated satellite accumulation area that is secure and away from incompatible materials.^[7]

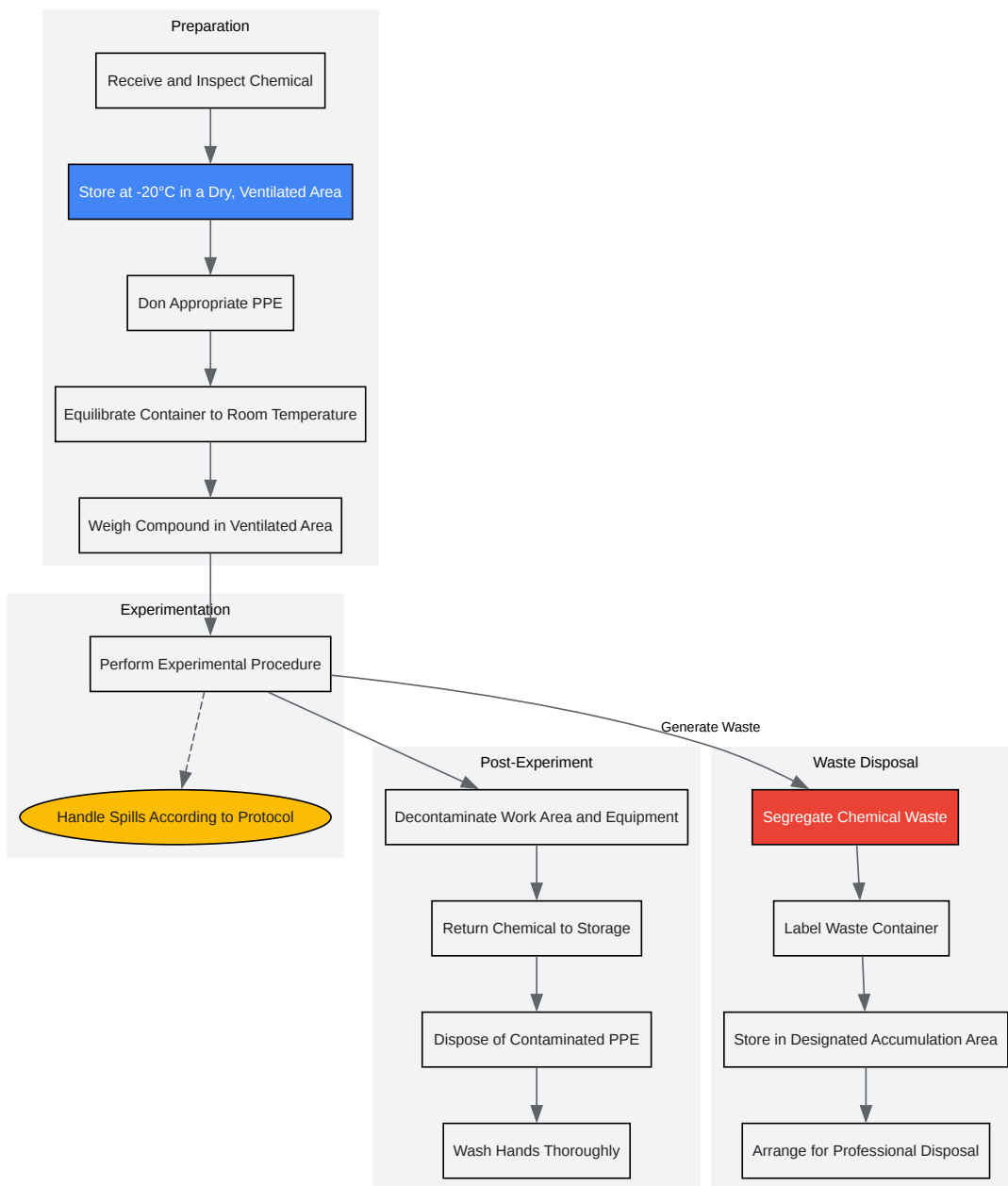
4. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's licensed hazardous waste contractor.^[7]
- Do not dispose of **4-Methylumbelliferyl butyrate** down the drain or in the regular trash.^[7]

V. Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **4-Methylumbelliferyl butyrate** in a laboratory setting.

Workflow for Handling 4-Methylumbelliferyl Butyrate



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Caption: Workflow for Handling **4-Methylumbelliferyl Butyrate**.

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